

Strategic Design and Synthesis of 2-Alkoxythiazol-5-amine Scaffolds

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Compound of Interest

Compound Name: 2-[(Furan-2-yl)methoxy]-1,3-thiazol-5-amine

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Focus: 2-[(Furan-2-yl)methoxy]-1,3-thiazol-5-amine Analogues

Introduction & Pharmacophore Analysis[1]

The 1,3-thiazol-5-amine scaffold represents a privileged yet challenging motif in medicinal chemistry. While 2-aminothiazoles are ubiquitous (e.g., Dasatinib), the 5-aminothiazole regioisomer offers a distinct vector for hydrogen bonding and steric exploration, particularly in the design of Adenosine Receptor Antagonists (A2A/A1) and Cyclin-Dependent Kinase (CDK) inhibitors.

The specific analogue **2-[(Furan-2-yl)methoxy]-1,3-thiazol-5-amine** combines three critical pharmacophoric features:

- **The Thiazole Core:** Acts as a bioisostere for pyridine or imidazole, providing a flat aromatic linker with specific dipole orientation.
- **The 2-Alkoxy Linker:** The ether oxygen at position 2 acts as a hydrogen bond acceptor, often critical for water-mediated interactions within the ATP-binding pocket of kinases.

- The Furan Moiety: A π -electron-rich heterocycle. While capable of potent π -stacking interactions (e.g., with Phenylalanine residues), it introduces significant metabolic liabilities that must be managed.

Technical Advisory: The free primary amine at position 5 of the thiazole ring is electronically coupled to the sulfur atom, making it highly electron-rich and prone to rapid oxidative decomposition (dimerization to azo linkages) in air. Consequently, this guide treats the molecule not as a shelf-stable reagent, but as a transient intermediate requiring immediate derivatization or stabilization.

Synthetic Methodology: A Self-Validating Protocol

The synthesis of 2-alkoxy-5-aminothiazoles cannot typically be achieved via direct Hantzsch cyclization due to the lability of the resulting electron-rich system. The most robust, "field-proven" route utilizes a Nucleophilic Aromatic Substitution (

) on a nitro-thiazole precursor, followed by a controlled reduction.

Phase 1: Ether Linkage Formation (

)

Objective: Install the furan-2-yl-methoxy group while maintaining the nitro group (which stabilizes the ring).

- Reagents: 2-Bromo-5-nitrothiazole (1.0 eq), Furan-2-ylmethanol (1.1 eq), Sodium Hydride (60% dispersion, 1.2 eq), Anhydrous THF.
- Protocol:
 - Suspend NaH in anhydrous THF at 0°C under Argon.
 - Dropwise add Furan-2-ylmethanol. Stir for 30 min to generate the alkoxide (Color change: colorless to slight yellow).
 - Add 2-Bromo-5-nitrothiazole solution (in THF) dropwise. The electron-withdrawing nitro group activates the C-2 position for displacement.

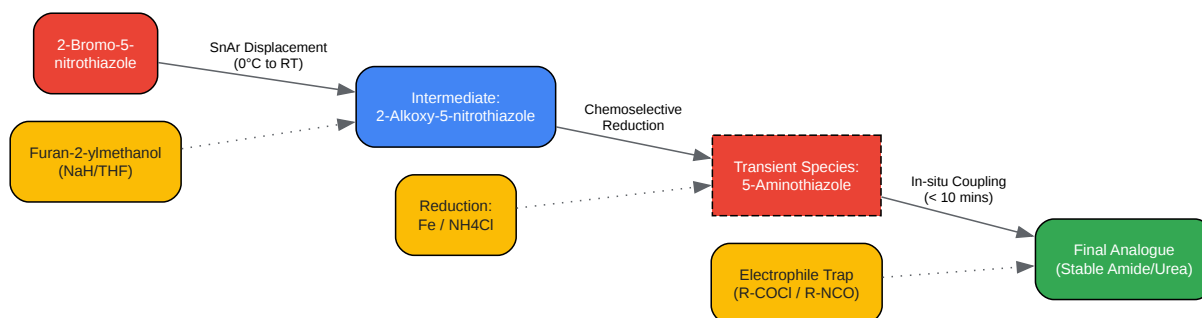
- Validation Checkpoint: Monitor via TLC (30% EtOAc/Hexane). The starting bromide () should disappear, replaced by the ether product ().
- Quench with sat. , extract with EtOAc, and crystallize.

Phase 2: Chemoselective Reduction & Trapping

Objective: Reduce the nitro group to the amine without reducing the furan ring or cleaving the ether, then immediately trap.

- Critical Decision: Avoid catalytic hydrogenation () as it risks reducing the furan ring to tetrahydrofuran. Use Iron/Ammonium Chloride or Zinc/Acetic Acid for chemoselectivity.
- Protocol:
 - Dissolve the nitro-ether intermediate in EtOH/Water (4:1).
 - Add Fe powder (5 eq) and (5 eq). Heat to 70°C.
 - Validation Checkpoint: Reaction is complete when the yellow nitro solution turns colorless/grey slurry. LCMS should show peak for the amine.
 - Immediate Action: Filter hot through Celite directly into a receiving flask containing the acylating agent (e.g., an acid chloride or isocyanate) and base (DIPEA). Do not isolate the free amine.

Workflow Visualization



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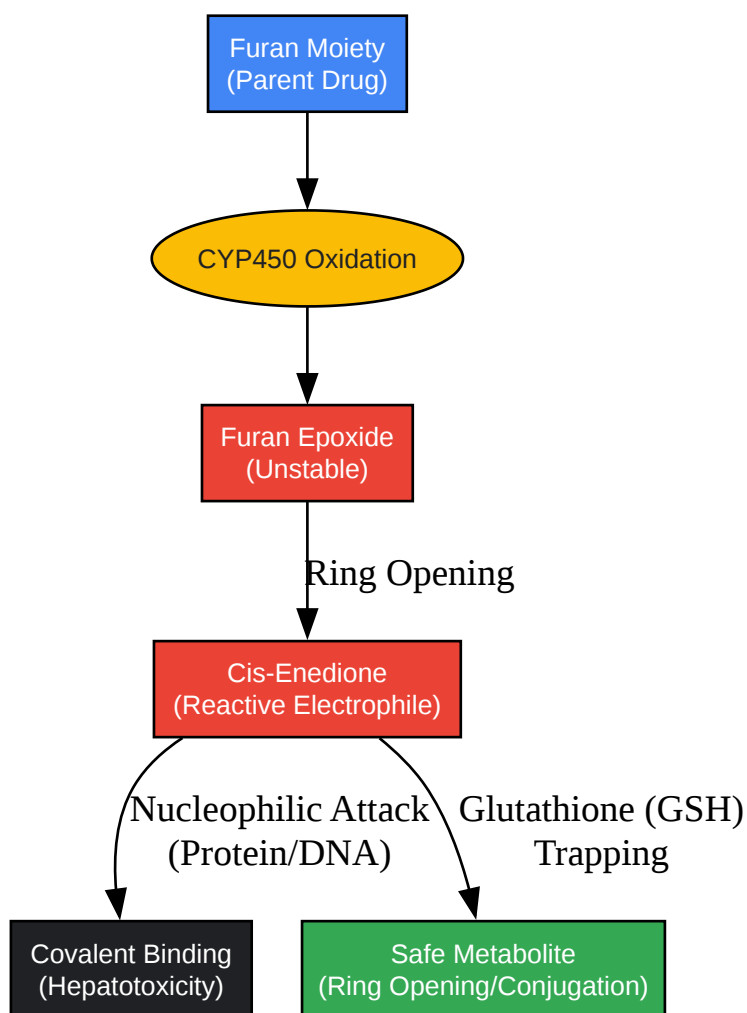
Caption: Step-wise synthetic workflow emphasizing the transient nature of the 5-aminothiazole intermediate.

Structural Modification & Bioisosterism

The furan ring is the primary metabolic liability in this scaffold. Cytochrome P450 enzymes (specifically CYP2E1) can oxidize the furan to a reactive cis-enedione (via an epoxide intermediate), which acts as a Michael acceptor, covalently binding to proteins (hepatotoxicity).

To mitigate this while retaining potency, a bioisosteric replacement strategy is required.

Metabolic Liability Diagram



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Caption: Mechanism of furan-mediated metabolic activation leading to potential toxicity.

SAR & Bioisostere Table

When designing analogues, the following substitutions are recommended to improve metabolic stability (Microsomal Stability Assay) while maintaining electronic similarity.

Substituent (R)	Electronic Properties	Metabolic Risk	Structural Recommendation
Furan-2-yl	-excessive, H-bond acceptor	High (Reactive metabolites)	Use only for initial potency probes.
Thiophen-2-yl	-excessive, Lipophilic	Moderate (S-oxidation)	Standard bioisostere; often improves potency but increases LogP.
Oxazol-2-yl	-deficient, H-bond acceptor	Low	Excellent metabolic stability; reduces electron density.
Pyridine-2-yl	-deficient, Basic	Low	Improves solubility; may alter binding mode due to basic nitrogen.
Tetrahydrofuran	character, Flexible	Low	Removes aromaticity; useful if -stacking is not critical.

Biological Context: Adenosine & Kinase Targets[2][3]

This scaffold is frequently implicated in the antagonism of Adenosine Receptors (A2A). The 5-amino group is rarely left free; it is typically acylated to form an amide which mimics the exocyclic amine of Adenine (the natural ligand).

Key Interaction Points:

- Thiazole Nitrogen (N3): Accepts a H-bond from Asn253 (in A2A receptor).
- 5-Amide NH: Donates a H-bond to Glu169.
- Furan Ring: Extends into the hydrophobic pocket, engaging in T-shaped

-stacking with Phe168.

Experimental Validation (Potency Assay):

- Assay: Radioligand Binding Assay (using -ZM241385 for A2A).
- Success Criteria:
for lead candidates.
- Control: ZM241385 (Standard A2A antagonist).

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
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